

Advanced Crystal Structure Analysis of 3-(5-Chloro-2-methylphenyl)azetidine

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Compound of Interest

Compound Name: 3-(5-Chloro-2-methylphenyl)azetidine

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Methodological Framework & Technical Guide

Executive Summary

The structural elucidation of **3-(5-Chloro-2-methylphenyl)azetidine** (CAS: 1260797-61-2) presents unique challenges due to the conformational flexibility of the four-membered azetidine ring and the rotational freedom of the C3-aryl bond. Precise determination of the ring puckering angle and the aryl substituent's orientation is critical, as these parameters directly influence the molecule's binding affinity in hydrophobic pockets. This guide provides a self-validating workflow for researchers to move from crude synthesis to a refined, publishable crystal structure.

Phase 1: Crystal Engineering & Salt Selection

The Challenge: The free base of 3-arylazetidines is typically a viscous oil or a low-melting solid due to weak intermolecular interactions. Direct crystallization is often futile. **The Solution:** Salt formation is mandatory to introduce strong ionic and hydrogen-bonding networks (charge-assisted H-bonds) that stabilize the lattice.

Protocol: The "pKa Match" Screening Matrix

Do not rely on random acid addition. Use a pKa-guided approach. The azetidine nitrogen () is highly basic.

Counter-ion Candidate	pKa (Acid)	Rationale & Expected Outcome
Hydrochloric Acid (HCl)	-7	First Choice. Forms a compact chloride salt. High probability of forming H-bonds. Often yields high-symmetry space groups (e.g.,).
Oxalic Acid	1.25	Bidentate Linker. Can bridge two azetidine cations, forming stable chains. Good if HCl yields hygroscopic needles.
Fumaric Acid	3.03	Rigid Spacer. Promotes specific packing geometries. Useful if the aryl group causes steric clashes in tighter lattices.
Picric Acid	0.38	Last Resort. Used only if other salts fail. The large pi-system aids packing via stacking with the chlorophenyl ring.

Experimental Step:

- Dissolve 50 mg of free base in minimal EtOH or iPrOH.
- Add 1.05 eq. of acid (e.g., 4M HCl in dioxane).

- Vapor Diffusion: Place the vial in a larger jar containing

or Hexane. Allow to stand at

for 48-72 hours.
- Success Metric: Birefringent prisms or blocks suitable for XRD. Avoid dendritic needles (indicates nucleation was too fast).

Phase 2: X-Ray Diffraction Data Collection

Critical Parameter: Temperature Control Azetidine rings are dynamically disordered at room temperature (ring inversion).

- Requirement: Data must be collected at 100 K (or lower) using a Cryostream.
- Why: Cooling "freezes" the ring puckering, allowing you to resolve the specific conformation rather than an average of two states.

Instrument Configuration:

- Source:

(

) is preferred to minimize absorption from the Chlorine atom (

). If crystals are

, use

for higher flux, but apply rigorous absorption correction (SADABS/CrysAlisPro).
- Resolution: Aim for

or better to resolve the C-Cl bond distance accurately (

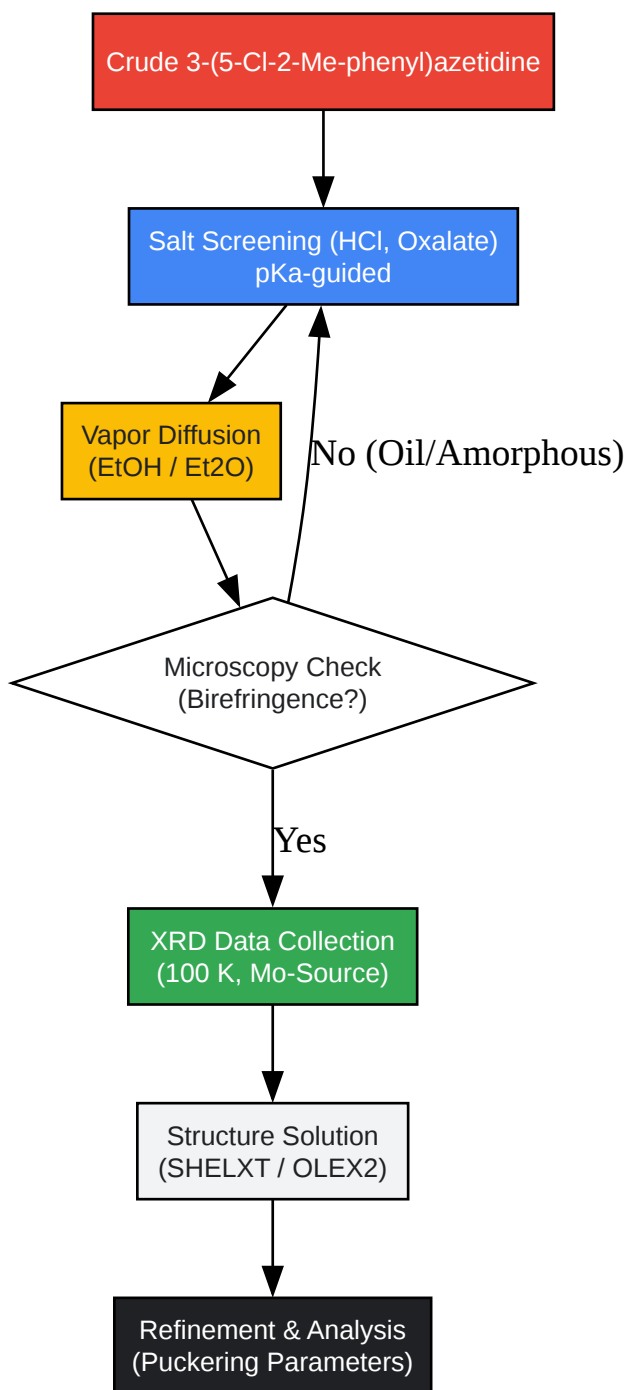
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Phase 3: Structural Elucidation & Refinement

Workflow Logic:

- Space Group Determination: Expect centrosymmetric groups (e.g., Monoclinic) as the molecule is achiral (unless a chiral counter-ion is used).
- Phasing: Use Direct Methods (SHELXT) or Intrinsic Phasing. The Chlorine atom provides a strong anomalous scattering signal that aids in phasing.
- Refinement (SHELXL):
 - Disorder Handling: If the azetidine ring carbons (C2/C4) show elongated thermal ellipsoids even at 100 K, model the ring as a two-site disorder (PART 1 / PART 2) with occupancy refinement.
 - Hydrogen Placement: Locate N-H protons from the Difference Fourier map to confirm the salt formation and H-bonding network. Constrain other H-atoms using a riding model.^[1]

Visualization: Structural Determination Workflow



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Caption: Logical workflow for transforming the crude oily amine into a refined crystallographic model.

Phase 4: Conformational Analysis (The Core Science)

This is the most scientifically significant part of the analysis. You must quantify the geometry of the 4-membered ring.

1. Azetidine Ring Puckering (

) The ring is not planar.^[2]^[3] It adopts a "puckered" conformation to minimize torsional strain and steric repulsion between the C3-substituent and the N-H protons.

- Calculation: Define the plane

. Measure the deviation of

from this plane.

- Puckering Angle (

): The angle between the planes defined by

and

.

- Expected Value:

.

- Significance: A planar ring (

) usually indicates disorder or strong packing forces overcoming the natural strain.

2. Substituent Orientation (Axial vs. Equatorial) The 3-aryl group will likely adopt the pseudo-equatorial position to avoid 1,3-diaxial-like repulsion with the proton on the Nitrogen.^[4]

- Verification: Measure the torsion angle

.

3. Intermolecular Interactions

- Halogen Bonding: Check for

or

contacts. The Chlorine atom is electron-poor at the tip (

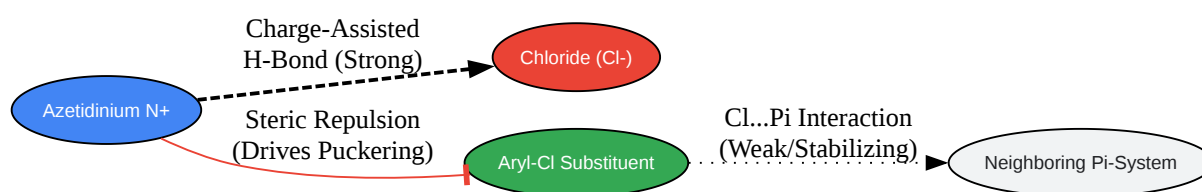
-hole) and may interact with electron-rich regions of neighboring molecules.

- Charge-Assisted Hydrogen Bonds: In the HCl salt, expect a robust

interaction (

).

Visualization: Interaction Topology



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Caption: Schematic of the dominant stabilizing (H-bond, Cl-Pi) and destabilizing (Steric) forces defining the crystal packing.

References

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